

Molecular Docking of ZINC4024175 with LasR Receptor: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	5-(tert-Butyl)-6-chloropyrazine-2-carboxamide
CAS No.:	182244-17-3
Cat. No.:	B3247590

[Get Quote](#)

Executive Summary

ZINC4024175 (5-cyanocytidine) has emerged as a high-potential lead compound for inhibiting the LasR transcriptional regulator. Unlike traditional quorum sensing inhibitors (QSIs) that mimic the lipophilic acyl tail of the native ligand (3-oxo-C12-HSL), ZINC4024175 is a polar, nucleoside-based scaffold identified via Support Vector Machine (SVM) learning and pharmacophore modeling.

This guide provides a reproducible computational workflow to dock ZINC4024175 into the LasR Ligand Binding Domain (LBD), validating its potential to disrupt biofilm formation and virulence factor expression in *P. aeruginosa*.

Target & Ligand Profiling[1]

The Target: LasR Receptor

The LasR protein acts as the master regulator of the las quorum sensing system.[1] It functions as a homodimer, with each monomer consisting of an N-terminal Ligand Binding Domain (LBD)

and a C-terminal DNA Binding Domain (DBD).

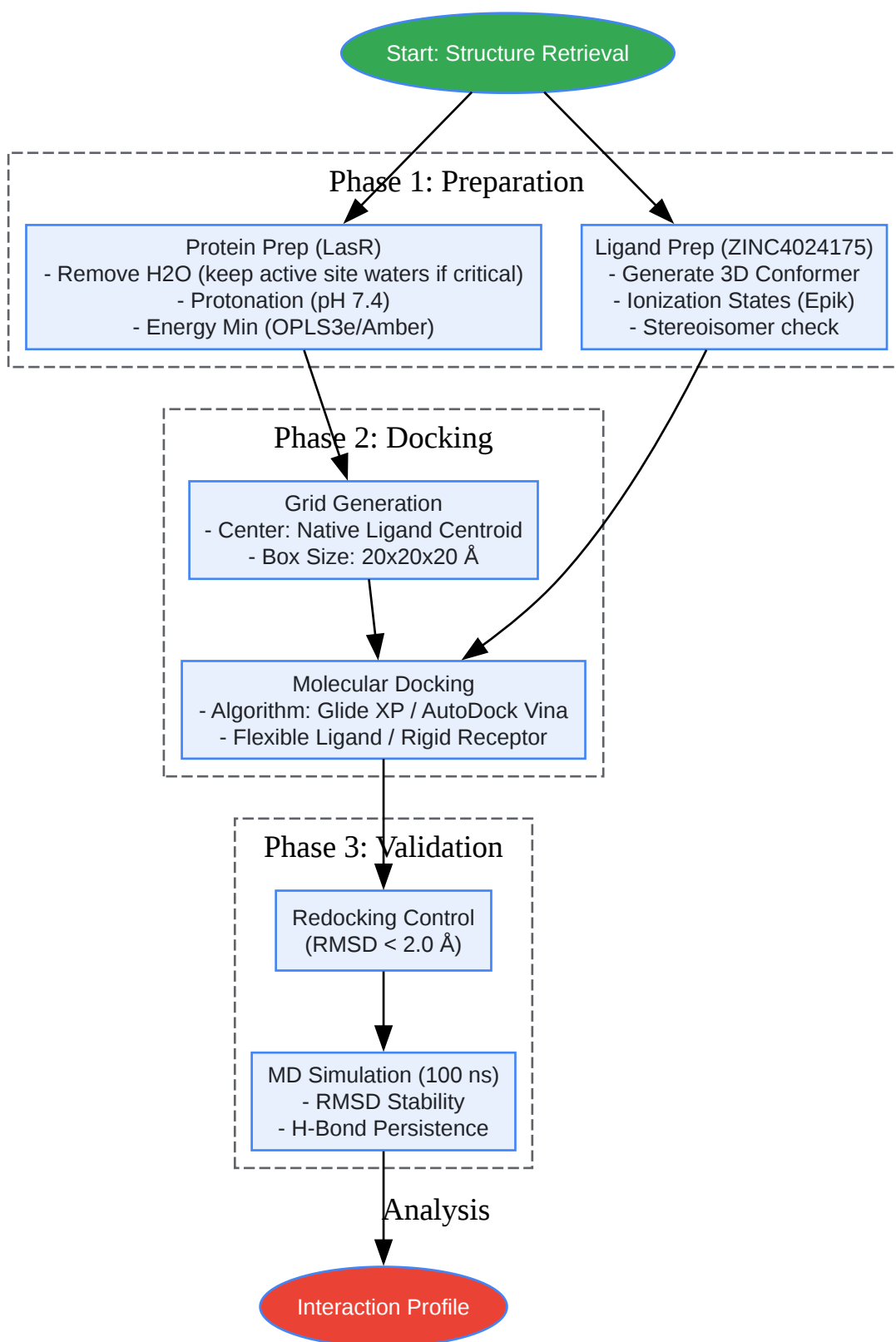
Feature	Specification
PDB ID	2UV0 (Wild Type) or 3IX3 (High Resolution)
Domain	N-Terminal LBD (Residues 1–173)
Active Site Volume	~450 Å ³ (Hydrophobic tunnel with polar "head" pocket)
Key Residues	Tyr56, Trp60, Asp73, Thr75, Ser129
Native Ligand	N-(3-oxododecanoyl)-L-homoserine lactone (OdDHL)

The Ligand: ZINC4024175[1][2][3][4][5][6]

- IUPAC Name: 4-Amino-1-[(2R,3S,4S,5S)-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl]-2-oxopyrimidine-5-carbonitrile[2][1][3][4][5][6][7][8]
- Common Identity: 5-Cyanocytidine
- Chemical Nature: Nucleoside analog (Polar, H-bond rich)
- Mechanism: Competitive antagonist preventing the conformational change required for LasR dimerization and DNA binding.

Computational Workflow

The following workflow integrates preparation, docking, and validation.



[Click to download full resolution via product page](#)

Figure 1: Step-by-step computational workflow for docking ZINC4024175 to LasR.

Detailed Protocol

Phase 1: System Preparation

Causality: Raw PDB structures contain crystallographic artifacts (water molecules, missing hydrogens) that lead to inaccurate energy scoring.

- Protein Preparation:
 - Download PDB 2UV0.
 - Remove all water molecules except those bridging the native ligand and Arg61 (if present), as they often mediate network stability.
 - Add hydrogens assuming pH 7.4 (PropKa).
 - Optimize H-bond network (flip Asn/Gln/His residues).
 - Restrained minimization (RMSD convergence 0.30 Å) to relax clashes without distorting the backbone.
- Ligand Preparation:
 - Download ZINC4024175 SDF structure.
 - Generate 3D coordinates.
 - Crucial: Ensure the ribose ring pucker is flexible or sampled, as the active site is tight.
 - Generate ionization states at pH 7.0 ± 2.0 . (Cytidine N3 is usually unprotonated at neutral pH).

Phase 2: Grid Generation & Docking

Causality: The grid defines the search space. ZINC4024175 is smaller than the native OdDHL tail but more polar; the grid must encompass the "head" region (Asp73) thoroughly.

- Grid Box:

- Center: X, Y, Z coordinates of the native OdDHL ligand.
- Dimensions:

Å.
- Docking Parameters:
 - Method: Extra Precision (XP) if using Glide, or exhaustiveness=8 if using AutoDock Vina.
 - Constraints: Apply a Hydrogen Bond constraint to Asp73 or Trp60 to filter for biologically relevant poses (optional but recommended for nucleoside analogs).

Phase 3: Validation (Self-Correction)

- Redocking: Extract the native OdDHL and re-dock it. The Root Mean Square Deviation (RMSD) between the docked pose and crystal pose must be < 2.0 Å.
- MD Simulation: Run a 100 ns simulation (GROMACS/Desmond). ZINC4024175 should maintain a stable RMSD (< 2.5 Å deviation) throughout the trajectory.

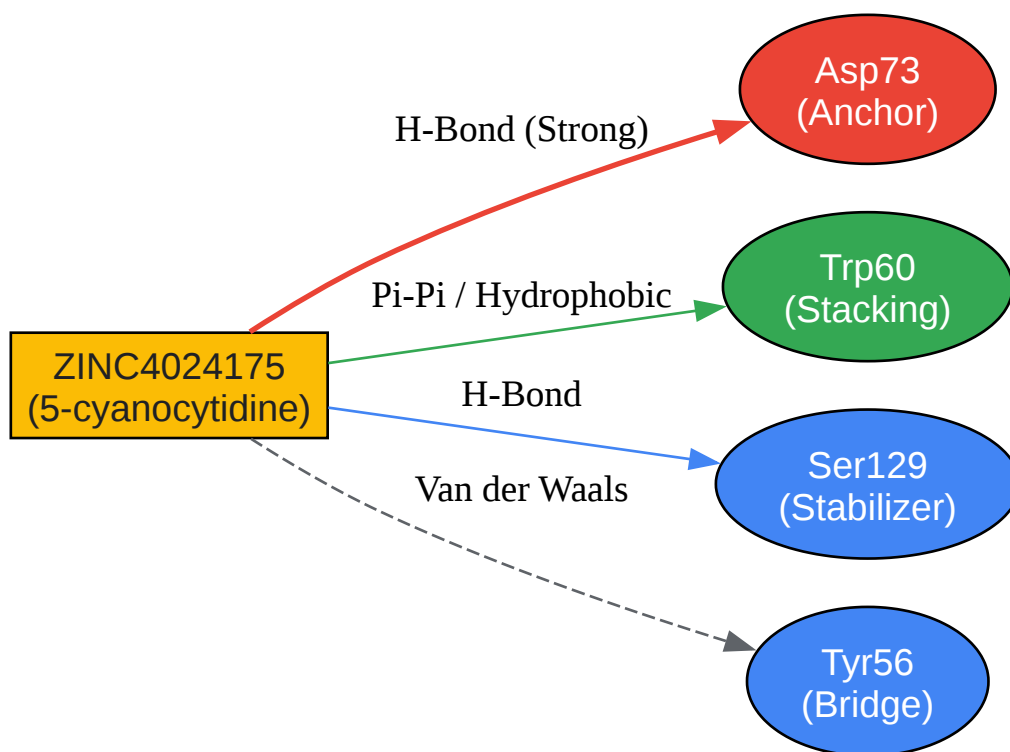
Interaction Analysis

Based on the structural properties of ZINC4024175 (5-cyanocytidine) and the LasR pocket, the following interactions define a successful high-affinity binding event.

Key Interaction Table

Residue	Interaction Type	Mechanism
Asp73	Hydrogen Bond	Acts as the primary anchor for the nucleoside amine/hydroxyl groups (mimicking the lactone head).
Trp60	- Stacking	Interactions with the pyrimidine ring of ZINC4024175.
Ser129	Hydrogen Bond	Stabilizes the ribose hydroxyl groups.
Tyr56	Hydrophobic/H-Bond	Often bridges the ligand to the hydrophobic patch.
Thr75	Hydrogen Bond	Secondary anchor for the polar head group.

Interaction Pathway Diagram



[Click to download full resolution via product page](#)

Figure 2: Predicted interaction map for ZINC4024175 within the LasR active site.

References

- Vetrivel, A., Ramasamy, J., Santhi, N., & Murugesan, R. (2022).[5] Combined machine learning and pharmacophore based virtual screening approaches to screen for antibiofilm inhibitors targeting LasR of Pseudomonas aeruginosa.[1][6] Journal of Biomolecular Structure and Dynamics.
- Bottomley, M. J., et al. (2007). Molecular insights into quorum sensing in the human pathogen Pseudomonas aeruginosa from the structure of the virulence regulator LasR bound to its autoinducer. Journal of Biological Chemistry, 282(18), 13592-13600.
- Trott, O., & Olson, A. J. (2010). AutoDock Vina: improving the speed and accuracy of docking with a new scoring function, efficient optimization, and multithreading. Journal of Computational Chemistry, 31(2), 455-461.
- ZINC Database. ZINC4024175 Entry.[1][6] ZINC15.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)

- [7. Combined machine learning and pharmacophore based virtual screening approaches to screen for antibiofilm inhibitors targeting LasR of Pseudomonas aeruginosa - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Molecular Docking of ZINC4024175 with LasR Receptor: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3247590/docs#molecular-docking-of-zinc4024175-with-lasr-receptor-a-technical-guide\]](https://www.benchchem.com/product/b3247590/docs#molecular-docking-of-zinc4024175-with-lasr-receptor-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

